Protocol for bromination of 4-chloro-6-cyclohexylphenol

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Compound of Interest

Compound Name:	*2-Bromo-4-chloro-6-cyclohexylphenol*
CAS No.:	*2367002-72-8*
Cat. No.:	*B2513721*

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[label="4. Electrophile Addition\nPortion-

Experimental workflow for the ortho-bromination of 4-chloro-6-cyclohexylphenol.

Step-by-Step Protocol

Scale: 10.0 mmol Expected Yield: >85%

Materials Required:

- 4-Chloro-6-cyclohexylphenol (Substrate): 2.11 g (10.0 mmol, 1.0 eq)
- N-Bromosuccinimide (NBS): 1.87 g (10.5 mmol, 1.05 eq)
- p-Toluenesulfonic acid monohydrate (p-TsOH·H_2O): 0.19 g (1.0 mmol, 0.1 eq)
- ACS-Grade Methanol (MeOH): 20 mL
- 10% Aqueous Sodium Thiosulfate ($Na_2S_2O_3$): 15 mL

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Procedure:

- Substrate Dissolution: To a 50 mL round-bottom flask equipped with a magnetic stir bar, add 2.11 g of 4-chloro-6-cyclohexylphenol and 20 mL of ACS-grade methanol. Stir at 400 rpm until the substrate is completely dissolved.
- Catalyst Activation: Add 0.19 g of p-TsOH·H_2O to the solution. Note: The acid catalyst is crucial for activating the NBS and ensuring rapid kinetics.
- Thermal Regulation: Submerge the reaction flask in an ice-water bath and allow the internal temperature to equilibrate to 0–5 °C. Causality: Lowering the temperature mitigates the exothermic nature of the bromination and prevents oxidative degradation of the phenol ring.
- Electrophile Addition: Weigh out 1.87 g of NBS. Add the NBS to the chilled reaction mixture portion-wise over a period of 10 minutes. Causality: Portion-wise addition prevents localized concentration spikes of the active brominating species, strictly enforcing mono-bromination.
- Reaction Propagation: Remove the ice-water bath and allow the reaction to warm to ambient temperature (20–25 °C). Stir for an additional 20–30 minutes.
- In-Process Control (IPC): Verify reaction completion via TLC (Hexanes/EtOAc 9:1) or HPLC. The starting material spot should be completely consumed.
- Quenching: Add 15 mL of 10% aqueous $Na_2S_2O_3$ and stir vigorously for 5 minutes. Causality: The thiosulfate reduces any unreacted electrophilic bromine to inert bromide ions, instantly halting the reaction and preventing downstream side reactions during workup.
- Extraction & Workup: Concentrate the mixture under reduced pressure to remove the bulk of the methanol. Dilute the remaining aqueous slurry with 30 mL of distilled water and extract with Ethyl Acetate (3 × 20 mL). Wash the combined organic layers with brine (20 mL), dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate in vacuo.
- Purification: Purify the crude residue via silica gel flash chromatography (eluting with a gradient of 0-5% EtOAc in Hexanes) to yield **2-bromo-4-chloro-6-cyclohexylphenol** as a crystalline solid.

Expected Analytical Characterization

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To validate the structural integrity and regioselectivity of the synthesized product, the following analytical signatures should be observed:

Analytical Method	Expected Signal / Observation	Structural Implication
^{1}H NMR (400 MHz, $CDCl_3$)	Disappearance of one aromatic proton; two meta-coupled doublets (J≈2.5 Hz) remaining in the aromatic region.	Confirms mono-substitution at the C2 position. The meta-coupling confirms the protons are at C3 and C5.
^{13}C NMR (100 MHz, $CDCl_3$)	Shift of the C2 carbon resonance downfield (characteristic C-Br shift at ~110-115 ppm).	Confirms halogenation at the specific ortho carbon.
LC-MS (ESI-)	m/z≈287/289/291	Isotopic pattern confirms the presence of exactly one Bromine and one Chlorine atom (Molecular Weight: 289.60 g/mol).

References

- Source: Google Patents (US4223166A)
- Source: PubMed Central (PMC4758252)
- Title: Use of Bromine and Bromo-Organic Compounds in Organic Synthesis Source: Chemical Reviews URL
- Title: N-Bromosuccinimide as a Regioselective Nuclear Monobrominating Reagent for Phenols and Naphthols Source: Thieme E-Books & E-Journals / Journal of Organic Chemistry URL

- To cite this document: BenchChem. [Protocol for bromination of 4-chloro-6-cyclohexylphenol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2513721/docs#protocol-for-bromination-of-4-chloro-6-cyclohexylphenol]

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